

handling and storage recommendations for 4'-Ethylacetophenone

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Compound of Interest

Compound Name: 4'-Ethylacetophenone

Cat. No.: B057664

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Technical Support Center: 4'-Ethylacetophenone

This technical support guide provides comprehensive handling and storage recommendations for **4'-Ethylacetophenone**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the appropriate storage temperature for **4'-Ethylacetophenone**?

A1: **4'-Ethylacetophenone** should be stored in a cool, dry, and well-ventilated area. The recommended storage temperature is room temperature.^{[1][2]} Keep the container tightly closed.^{[3][4]}

Q2: What are the primary hazards associated with **4'-Ethylacetophenone**?

A2: **4'-Ethylacetophenone** is a combustible liquid.^{[3][5]} It may cause eye, skin, and respiratory tract irritation.^[6] Ingestion may be harmful.^[6]

Q3: What personal protective equipment (PPE) should be worn when handling this chemical?

A3: When handling **4'-Ethylacetophenone**, it is essential to wear appropriate personal protective equipment. This includes safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.^{[3][7]} Ensure adequate ventilation in the work area.^{[3][5]}

Q4: What materials are incompatible with **4'-Ethylacetophenone**?

A4: **4'-Ethylacetophenone** is incompatible with strong oxidizing agents and strong bases.[\[3\]](#)[\[5\]](#)
Contact with these substances should be avoided.

Q5: What should I do in case of a spill?

A5: In the event of a spill, remove all sources of ignition.[\[3\]](#)[\[5\]](#) Absorb the spill with an inert material such as sand, silica gel, or universal binder, and collect it in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#) Ensure the area is well-ventilated.

Q6: How should **4'-Ethylacetophenone** be disposed of?

A6: Dispose of **4'-Ethylacetophenone** and its container at an approved waste disposal plant.
[\[3\]](#)[\[5\]](#) Do not empty it into drains.[\[5\]](#)

Quantitative Data

Property	Value	Source
CAS Number	937-30-4	[5] [8]
Molecular Formula	C10H12O	[8] [9]
Molecular Weight	148.20 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[1] [9]
Boiling Point	239.6 °C at 760 mmHg	[1]
Melting Point	-20.6 °C	[1]
Flash Point	91 °C (195.8 °F) - closed cup	
Density	0.993 g/mL at 25 °C	
Storage Temperature	Room Temperature	[1] [2]

Experimental Protocols

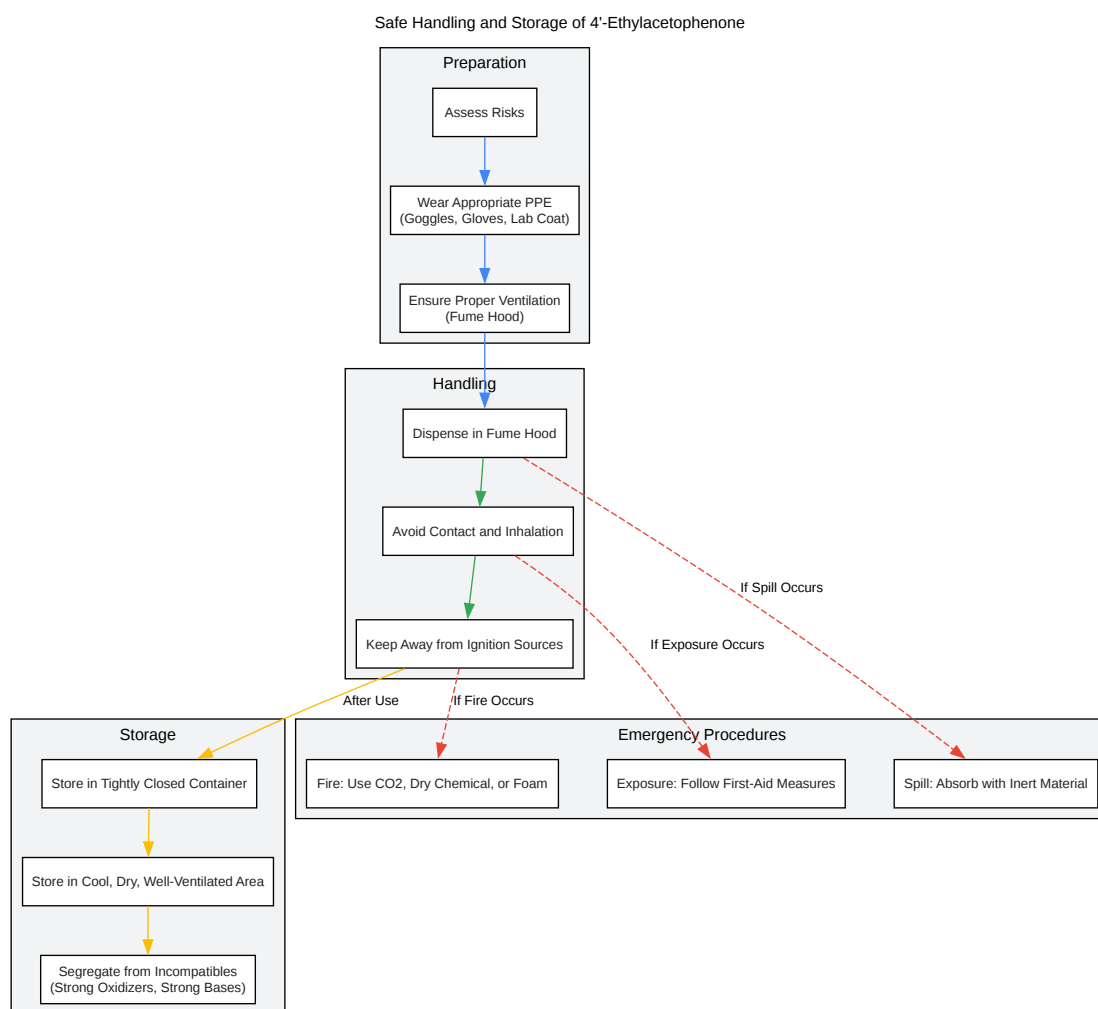
Standard Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and well-ventilated. Have all necessary PPE (safety goggles, chemical-resistant gloves, lab coat) readily available and properly worn. An eyewash station and safety shower should be accessible.[6]
- Dispensing: When transferring **4'-Ethylacetophenone**, do so in a fume hood to minimize inhalation exposure. Avoid contact with skin and eyes.[3] Do not breathe mist or vapors.[3]
- Heating: If heating is required, use a water bath or heating mantle. Keep away from open flames, hot surfaces, and sources of ignition as it is a combustible liquid.[3][5]
- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean any contaminated surfaces and equipment.

Storage Protocol

- Container: Store **4'-Ethylacetophenone** in its original, tightly closed container.[3][4]
- Location: Keep the container in a cool, dry, and well-ventilated place.[3][5]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[3][5]
- Ignition Sources: Keep away from heat, sparks, and open flames.[4]

Logical Workflow for Safe Handling and Storage



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Caption: Logical workflow for the safe handling and storage of **4'-Ethylacetophenone**.

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